

Technical Guide: Physicochemical Properties of 2-Bromo-7-methylNaphthalene

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Compound of Interest

Compound Name: 2-Bromo-7-methylNaphthalene

Cat. No.: B181319

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Introduction

2-Bromo-7-methylNaphthalene is a halogenated aromatic hydrocarbon belonging to the naphthalene family. Its structure, featuring a bromine substituent and a methyl group on the naphthalene core, makes it a potential intermediate in organic synthesis, particularly in the development of more complex molecules for pharmaceutical and materials science applications. Understanding the fundamental physical properties of this compound is crucial for its effective handling, characterization, and utilization in research and development. This technical guide provides a summary of the available physicochemical data for **2-Bromo-7-methylNaphthalene**.

Core Physical Properties

The physical characteristics of **2-Bromo-7-methylNaphthalene** are essential for predicting its behavior in various experimental settings. While experimentally determined data for some properties are limited in publicly accessible literature, computed values from chemical databases provide valuable estimates.

Table 1: Summary of Physical and Chemical Properties of **2-Bromo-7-methylNaphthalene**

| Property | Value | Source |
|-------------------|---|---|
| Molecular Formula | C ₁₁ H ₉ Br | [1] [2] |
| Molecular Weight | 221.09 g/mol | [1] [3] |
| Density | 1.4 ± 0.1 g/cm ³ (Predicted) | [1] |
| Flash Point | 137.6 ± 13.7 °C (Predicted) | [1] |
| Refractive Index | 1.646 (Predicted) | [1] |
| Melting Point | Not available | |
| Boiling Point | Not available | |
| Solubility | Not available | |
| CAS Number | 187746-76-5 | [1] [2] |

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **2-Bromo-7-methylnaphthalene** are not readily available in the surveyed literature. However, standard methodologies for determining these properties are well-established in organic chemistry.

Determination of Melting Point

A standard method for determining the melting point of a solid organic compound involves using a melting point apparatus. A small, powdered sample of the crystalline material is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts, from the first appearance of liquid to the complete liquefaction of the solid, is recorded as the melting point.

Determination of Boiling Point

For a non-volatile liquid, the boiling point can be determined by distillation. The compound is heated in a distillation apparatus, and the temperature at which the vapor pressure of the liquid equals the atmospheric pressure, and the liquid actively boils, is recorded as the boiling point. For smaller quantities, a micro-boiling point determination method can be employed.

Determination of Density

The density of a liquid can be determined using a pycnometer. The pycnometer is weighed empty, then filled with the sample and weighed again. The volume of the pycnometer is known, allowing for the calculation of the density by dividing the mass of the sample by its volume.

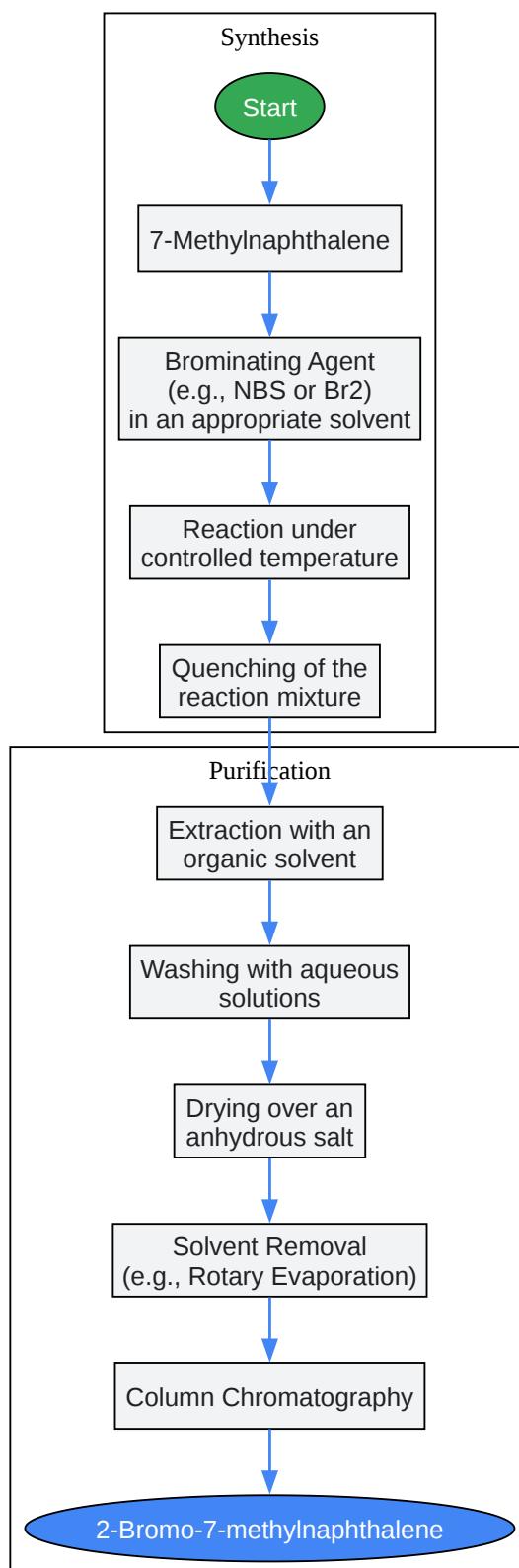
Determination of Refractive Index

The refractive index, a measure of how light bends as it passes through a substance, is typically measured using a refractometer. A small drop of the liquid sample is placed on the prism of the instrument, and the refractive index is read directly from the calibrated scale.

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **2-Bromo-7-methylnaphthalene** was not found in the available literature, a general approach for the synthesis of bromonaphthalenes can be inferred from procedures for related compounds. For instance, the synthesis of 2-bromonaphthalene often involves the bromination of 2-naphthol.^[4] A plausible synthetic route for **2-Bromo-7-methylnaphthalene** could involve the bromination of 7-methylnaphthalene.

A general workflow for a potential synthesis and purification process is outlined below.

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Caption: A generalized workflow for the potential synthesis and purification of **2-Bromo-7-methylnaphthalene**.

Conclusion

This technical guide summarizes the currently available physical property data for **2-Bromo-7-methylnaphthalene**. While computed values for several key properties are accessible, there is a notable lack of experimentally determined data for its melting point, boiling point, and solubility in the public domain. The provided information serves as a foundational resource for researchers and professionals, highlighting the need for further experimental characterization of this compound to fully unlock its potential in scientific and industrial applications. The absence of information regarding its biological activity or complex experimental workflows precludes the creation of signaling pathway or detailed process diagrams at this time.

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